

Spectroscopic Data for the Identification of Ganoderic Acid L: A Technical Guide

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Compound of Interest

Compound Name: Ganoderic acid L

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data and experimental protocols essential for the identification and characterization of **Ganoderic acid L**, a bioactive triterpenoid isolated from *Ganoderma lucidum*. This document is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Spectroscopic Data for Ganoderic Acid L

The structural elucidation of **Ganoderic acid L** is achieved through a combination of mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. The following tables summarize the key quantitative data for the confirmation of its chemical structure.

Table 1: Mass Spectrometry Data for Ganoderic Acid L

Ionization Mode	Mass-to-Charge Ratio (m/z)	Interpretation
ESI-MS	531.2907 [M-H] ⁻	Calculated for C ₃₀ H ₄₃ O ₈ ⁻ : 531.2907

Table 2: ¹H NMR Spectroscopic Data for Ganoderic Acid L (500 MHz, CDCl₃)

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	3.25	dd	11.5, 4.5
H-7	4.68	dd	8.5, 8.5
H-12	4.92	d	9.0
H-15	4.45	m	
H-24	5.30	t	7.0
H ₃ -18	0.75	s	
H ₃ -19	1.20	s	
H ₃ -21	0.95	d	6.5
H ₃ -26	1.68	s	
H ₃ -27	1.62	s	
H ₃ -28	0.92	s	
H ₃ -29	0.88	s	
H ₃ -30	1.28	s	

Table 3: ^{13}C NMR Spectroscopic Data for Ganoderic Acid L (125 MHz, CDCl_3)

Carbon	Chemical Shift (δ , ppm)	Carbon	Chemical Shift (δ , ppm)
1	34.5	16	35.1
2	28.1	17	49.8
3	78.9	18	15.8
4	39.1	19	18.9
5	50.5	20	36.4
6	21.5	21	18.5
7	74.2	22	34.1
8	145.8	23	201.2
9	141.2	24	124.5
10	37.9	25	131.8
11	205.4	26	169.5
12	78.1	27	25.7
13	47.3	28	28.2
14	51.2	29	16.5
15	72.8	30	22.4

Experimental Protocols

The isolation and identification of **Ganoderic acid L** involve a multi-step process, beginning with the extraction from its natural source, followed by chromatographic separation and spectroscopic analysis.

Isolation and Purification of Ganoderic Acid L

A general protocol for the isolation of ganoderic acids from the fruiting bodies of *Ganoderma lucidum* is as follows^[1]:

- **Extraction:** The dried and powdered fruiting bodies of *Ganoderma lucidum* are extracted with 95% ethanol at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Column Chromatography:** The ethyl acetate fraction, which is typically rich in triterpenoids, is subjected to column chromatography on silica gel. The column is eluted with a gradient of chloroform and methanol.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing **Ganoderic acid L** are further purified by preparative reverse-phase HPLC (RP-HPLC) using a C18 column and a mobile phase consisting of a methanol-water or acetonitrile-water gradient.

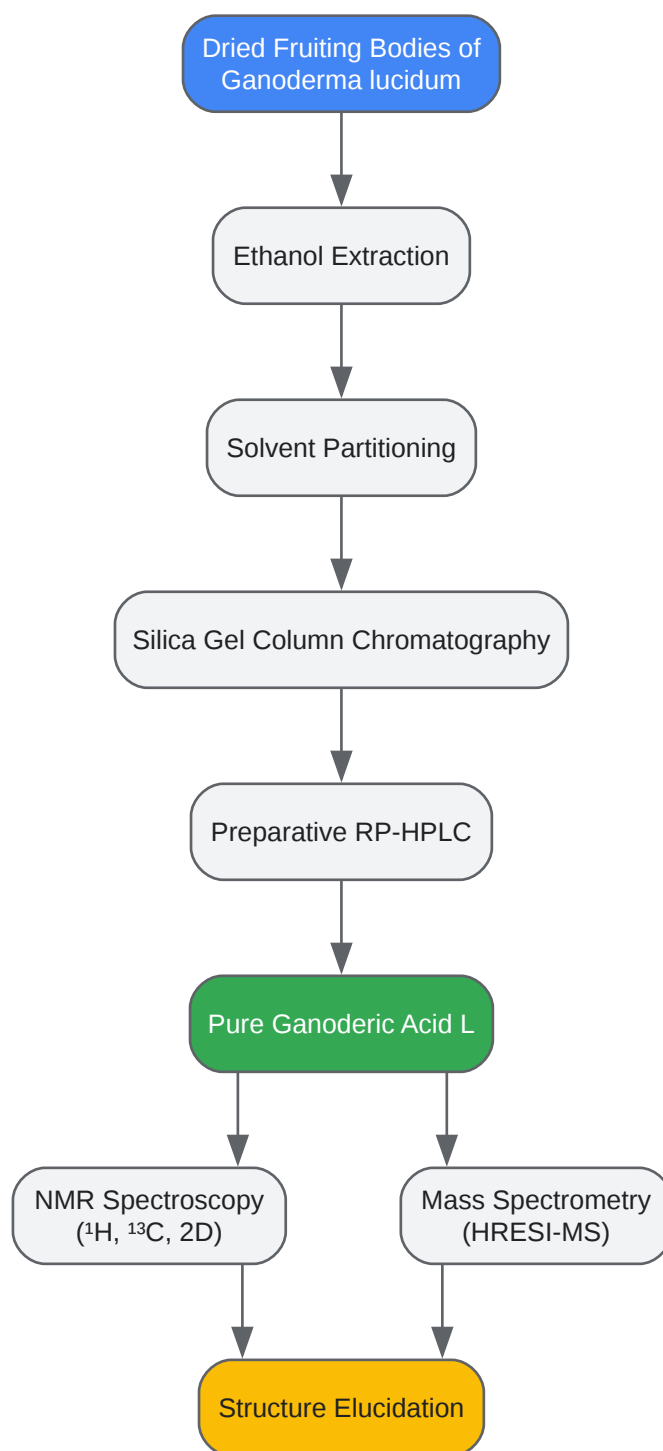
Spectroscopic Analysis

The purified **Ganoderic acid L** is subjected to the following spectroscopic analyses for structural elucidation:

- **Mass Spectrometry (MS):** High-resolution electrospray ionization mass spectrometry (HRESI-MS) is used to determine the exact molecular weight and elemental composition of the molecule.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR, ^{13}C NMR, and 2D NMR (such as COSY, HSQC, and HMBC) experiments are conducted to determine the complete chemical structure, including the stereochemistry, of **Ganoderic acid L**. Samples are typically dissolved in deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the isolation and identification of **Ganoderic acid L**.



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*Isolation and Identification Workflow for **Ganoderic Acid L**.*

This guide provides a foundational understanding of the key spectroscopic data and methodologies used for the identification of **Ganoderic acid L**. For more detailed experimental

parameters and data, researchers are encouraged to consult the primary literature on the subject.

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References

- 1. tandfonline.com [tandfonline.com]
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